

Technical Whitepaper: 5-Phenylpent-4-yn-2-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Phenyl-1-pentyn-4-ol

CAS No.: 16330-23-7

Cat. No.: B14806127

[Get Quote](#)

CAS 16330-23-7 | Homopropargylic Alcohol Scaffold[1][2][3]

Part 1: Executive Summary

5-Phenylpent-4-yn-2-ol (CAS 16330-23-7) is a versatile homopropargylic alcohol serving as a critical intermediate in organic synthesis.[1][2][3] Structurally characterized by a terminal phenyl ring connected via an internal alkyne spacer to a secondary alcohol, it bridges the gap between simple acetylenes and complex heterocyclic scaffolds.[1][2][3]

Its primary utility lies in drug discovery as a precursor for dihydrofurans, pyrroles, and chiral building blocks via enzymatic kinetic resolution.[1][2][3] This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, safety protocols (MSDS/SDS alignment), and applications in pharmaceutical development.[1][2][3]

Part 2: Chemical Identity & Physicochemical Profile

Nomenclature & Identification

Parameter	Detail
IUPAC Name	5-Phenylpent-4-yn-2-ol
Common Synonyms	1-Phenyl-1-pentyn-4-ol; Methyl(3-phenylprop-2-ynyl)carbinol
CAS Number	16330-23-7
Molecular Formula	C ₁₁ H ₁₂ O
Molecular Weight	160.21 g/mol
SMILES	<chem>CC(O)CC#Cc1ccccc1</chem>
InChI Key	NMXNYNOQRGLEAE-UHFFFAOYSA-N

Physical Properties

- Appearance: Clear to pale yellow viscous liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Boiling Point: 154–155 °C at 12 mmHg (approx. 279 °C at 760 mmHg).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Density: 1.04 ± 0.1 g/cm³ (Predicted).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Solubility: Soluble in organic solvents (DCM, THF, Ethyl Acetate, Ethanol); sparingly soluble in water.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chirality: The C2 carbon is a stereocenter.[\[1\]](#)[\[2\]](#)[\[3\]](#) CAS 16330-23-7 typically refers to the racemic mixture unless specified as (R)- (CAS 1884556-77-7) or (S)-.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 3: Synthesis & Production Workflows

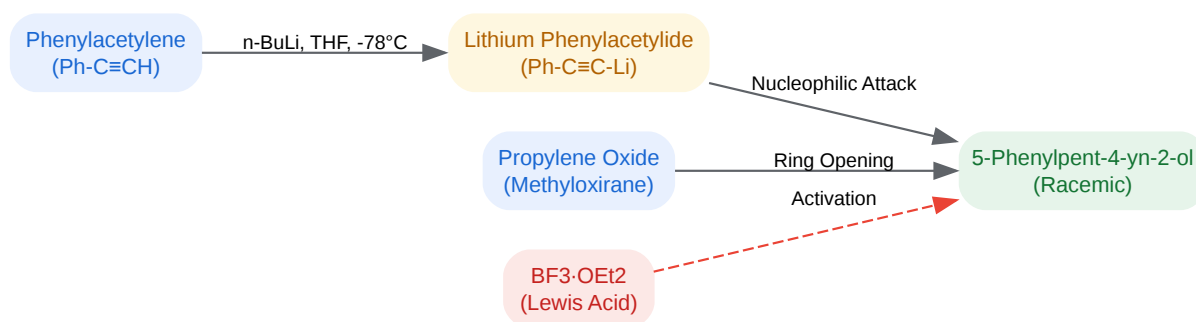
Core Synthetic Strategy: Epoxide Ring Opening

The most robust synthesis involves the nucleophilic attack of a metalated phenylacetylide on propylene oxide (methyloxirane).[\[1\]](#)[\[2\]](#)[\[3\]](#) This reaction is regioselective, favoring attack at the less hindered carbon of the epoxide.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanism & Causality[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Activation: Phenylacetylene is deprotonated by a strong base (n-Butyllithium or Ethylmagnesium bromide) to form the acetylide anion.[1][2][3]
- Nucleophilic Attack: The acetylide attacks the terminal carbon of propylene oxide.[1][2][3]
- Lewis Acid Catalysis (Optional but Recommended): The addition of Boron Trifluoride Etherate ($\text{BF}_3 \cdot \text{OEt}_2$) activates the epoxide oxygen, significantly lowering the activation energy and improving yield.[1][2][3]

Visualization of Synthetic Pathway



[Click to download full resolution via product page](#)

Figure 1: Regioselective synthesis of 5-phenylpent-4-yn-2-ol via epoxide ring opening.

Part 4: Detailed Experimental Protocol

Objective: Synthesis of 5-phenylpent-4-yn-2-ol on a 10 mmol scale.

Reagents

- Phenylacetylene (1.02 g, 10 mmol)[1][2][3]
- n-Butyllithium (1.6 M in hexanes, 6.9 mL, 11 mmol)[1][2][3]
- Propylene Oxide (0.87 g, 15 mmol)[1][2][3]

- (1.42 g, 10 mmol) - Handle with extreme care.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Anhydrous THF (30 mL)

Step-by-Step Methodology

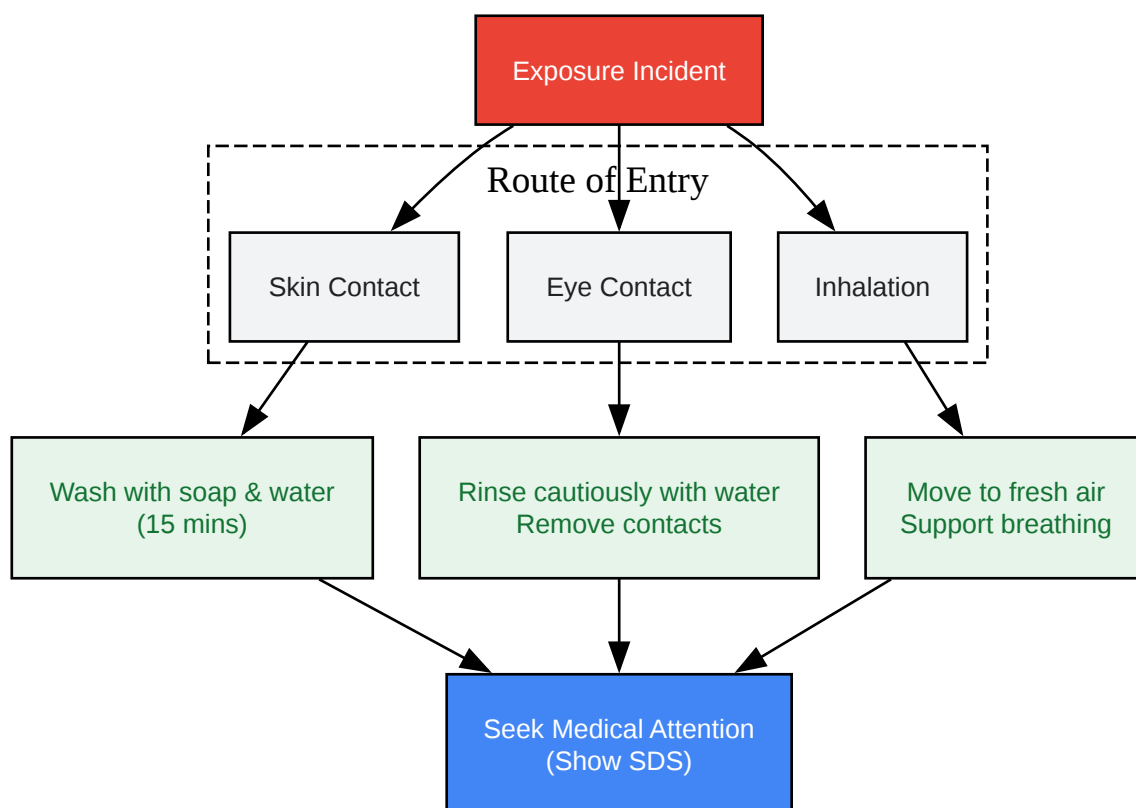
- Inert Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and rubber septum. Flush with Argon or Nitrogen.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acetylide Formation: Add Phenylacetylene and anhydrous THF. Cool the solution to -78 °C (Dry ice/Acetone bath).
- Deprotonation: Dropwise add n-BuLi over 15 minutes. Stir at -78 °C for 1 hour to ensure complete formation of lithium phenylacetylide.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Causality: Low temperature prevents side reactions and degradation of the THF solvent by n-BuLi.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Epoxide Addition: Add Propylene Oxide followed immediately by the dropwise addition of [\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Note: The Lewis acid coordinates to the epoxide oxygen, making the ring more electrophilic.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Reaction: Allow the mixture to warm slowly to -30 °C over 2 hours.
- Quench: Quench the reaction with saturated aqueous solution (10 mL).
- Workup: Extract with Diethyl Ether (3 x 20 mL). Wash combined organics with brine, dry over , and concentrate in vacuo.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Purification: Purify via flash column chromatography (Silica gel, Hexanes/EtOAc 8:2) to yield the pure alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 5: Safety Data Sheet (MSDS) Core

Hazard Classification (GHS):

- Acute Toxicity, Oral: Category 4 (H302)[1][2][3]
- Skin Corrosion/Irritation: Category 2 (H315)[1][2][3]
- Serious Eye Damage/Irritation: Category 2A (H319)[1][2][3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335)[1][2][3]

Emergency Response Workflow



[Click to download full resolution via product page](#)

Figure 2: Emergency response protocol for CAS 16330-23-7 exposure.

Handling & Storage

- Storage: Store in a cool, dry place (2–8 °C recommended). Keep container tightly closed. Store under inert gas (Nitrogen/Argon) as alkynes can slowly oxidize or polymerize.[1][2][3]

- Incompatibilities: Strong oxidizing agents, acid chlorides, acid anhydrides.[1][2][3]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.[1][2][3] Work in a fume hood to avoid inhalation of vapors.[1][2][3]

Part 6: Applications in Drug Development

Chiral Building Blocks via Kinetic Resolution

The racemic alcohol (CAS 16330-23-7) is a prime candidate for Enzymatic Kinetic Resolution (EKR).[1][2][3] Lipases (e.g., *Candida antarctica* Lipase B, CAL-B) can selectively acetylate one enantiomer, leaving the other as the pure alcohol.[1][2][3]

- Target: Production of (R)-5-phenylpent-4-yn-2-ol, a precursor for chiral lactones and bioactive polyketides.[1][2][3]

Heterocyclic Synthesis

The 1,4-relationship between the alkyne and the hydroxyl group allows for metal-catalyzed cyclizations:

- Dihydrofurans: Gold(I) or Silver(I) catalyzed cycloisomerization.[1][2][3]
- Pyrroles: Paal-Knorr type condensations after oxidation to the ketone.[1][2][3]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 575750, 5-phenylpent-4-yn-2-ol.[1][2][3] Retrieved from [[Link](#)][1][2][3]
- Yamaguchi, M. et al. (1983). Alkylation of epoxides with lithium acetylides in the presence of boron trifluoride etherate.[1][2][3] *Tetrahedron Letters*, 24(4), 391-394.[1][2][3] (Foundational synthesis reference).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 24595-58-2|5-Phenylpent-4-yn-1-ol|BLD Pharm \[bldpharm.com\]](#)
- [2. 1,3,5-Trimethyl-2,4,6-tris\(3,5-di-tert-butyl-4-hydroxybenzyl\)benzene | C54H78O3 | CID 74370 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 1-Phenyl-1-pentyn-4-ol | C11H12O | CID 575750 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 5-PHENYL-4-PENTYN-1-OL | 24595-58-2 \[chemicalbook.com\]](#)
- [5. \(R\)-5-phenylpent-4-yn-2-ol | 1884556-77-7 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Technical Whitepaper: 5-Phenylpent-4-yn-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14806127/docs#technical-whitepaper-5-phenylpent-4-yn-2-ol\]](https://www.benchchem.com/product/b14806127/docs#technical-whitepaper-5-phenylpent-4-yn-2-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check